

# Safety data sheet (SDS) for Piretanide-d4.

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## Compound of Interest

Compound Name: Piretanide-d4

Cat. No.: B588190

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An In-depth Technical Guide to the Safety Data for **Piretanide-d4**

Disclaimer: This document provides a technical summary of safety information for **Piretanide-d4**. A specific Safety Data Sheet (SDS) for the deuterated isotopologue, **Piretanide-d4**, is not readily available. The data presented here is primarily derived from the SDS and public data for the non-deuterated parent compound, Piretanide. The toxicological and physical properties of **Piretanide-d4** are expected to be nearly identical to those of Piretanide, with the primary difference being a slight increase in molecular weight due to isotopic substitution. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not replace a formal risk assessment or a manufacturer-provided SDS.

## Chemical Identification and Properties

**Piretanide-d4** is a deuterated analog of Piretanide, a loop diuretic.<sup>[1]</sup> The primary structural difference is the substitution of four hydrogen atoms with deuterium on the pyrrolidine ring.<sup>[1]</sup> This isotopic labeling is typically used in research for pharmacokinetic studies or as an internal standard in mass spectrometry.

## Substance Identification

Identifier	Value	Source
IUPAC Name	4-phenoxy-3-sulfamoyl-5-(2,2,5,5-tetradeuteriopyrrolidin-1-yl)benzoic acid	[1]
CAS Number	1246816-90-9	[1]
Molecular Formula	C <sub>17</sub> H <sub>14</sub> D <sub>4</sub> N <sub>2</sub> O <sub>5</sub> S	[1]
Synonyms	Piretanide-d4 (Major)	[1]

## Physicochemical Properties

The following table summarizes key physical and chemical properties. Properties for the parent compound, Piretanide, are included for comparison.

Property	Piretanide-d4	Piretanide	Source
Molecular Weight	366.4 g/mol	362.4 g/mol	[1][2][3]
Exact Mass	366.11874984 Da	362.09364285 Da	[1][2]
Appearance	Solid (Assumed)	Crystalline Solid	N/A
Solubility	No data available	DMSO: 250 mg/mL (689.85 mM)	
LogP	No data available	3.92	[2]



## Hazard Identification and GHS Classification

The hazard classification for Piretanide is based on aggregated data from notifications to the ECHA C&L Inventory and supplier safety data sheets. It's important to note that some reports indicate the chemical does not meet GHS hazard criteria.[2]

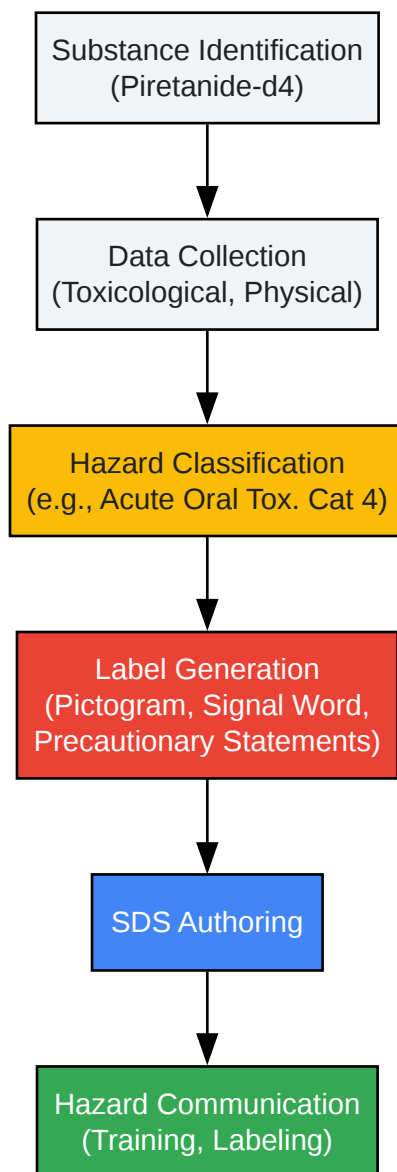
## GHS Hazard Summary

Hazard Class	Hazard Code	Statement	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[3]
Hazardous to the aquatic environment, short-term (acute)	H400	Very toxic to aquatic life	[3]
Hazardous to the aquatic environment, long-term (chronic)	H410 / H412	Very toxic to aquatic life with long lasting effects / Harmful to aquatic life with long lasting effects	[2][3]

## GHS Label Elements

- Pictograms:
  -  alt text
  -  alt text
- Signal Word: Warning
- Precautionary Statements:
  - P264: Wash skin thoroughly after handling.[3]
  - P270: Do not eat, drink or smoke when using this product.[3]
  - P273: Avoid release to the environment.[3]
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
  - P330: Rinse mouth.[3]
  - P391: Collect spillage.[3]

- P501: Dispose of contents/container to an approved waste disposal plant.[3]



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*GHS Hazard Communication Workflow.*

## Toxicological Information & Mechanism of Action

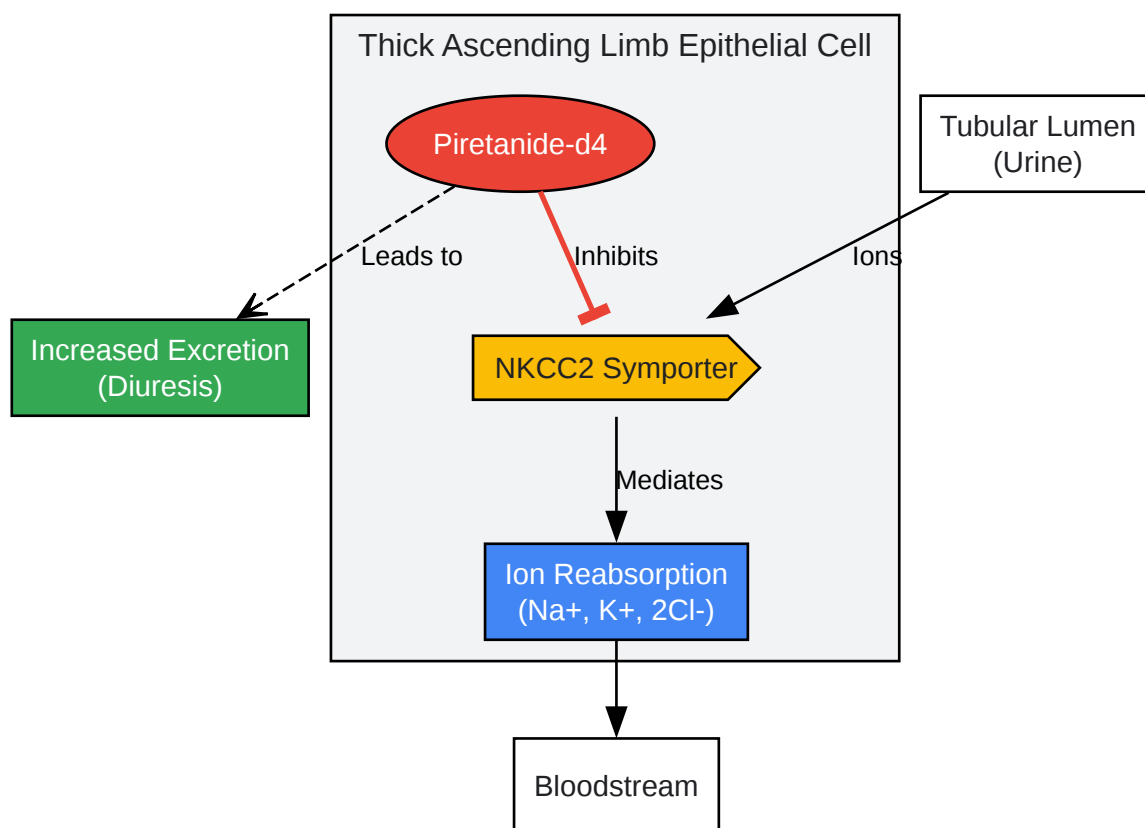
Detailed toxicological studies for **Piretanide-d4** are not available. The information below is based on Piretanide and general toxicological principles. Most supplier SDSs indicate that data for endpoints like skin corrosion, carcinogenicity, and reproductive toxicity has not been determined.[3][4]

## Summary of Toxicological Effects

Effect	Classification/Data	Source
Acute Oral Toxicity	Category 4 (H302: Harmful if swallowed)	[3]
Skin Corrosion/Irritation	Data not available	[3][4]
Serious Eye Damage/Irritation	Data not available	[3][4]
Respiratory or Skin Sensitization	Data not available	[3][4]
Germ Cell Mutagenicity	Data not available	[3][4]
Carcinogenicity	No ingredient is listed as a carcinogen by IARC, NTP, or OSHA	
Reproductive Toxicity	Data not available	[3][4]

## Mechanism of Action (Pharmacological Pathway)

Piretanide functions as a loop diuretic by inhibiting the Sodium-Potassium-Chloride Symporter (also known as NKCC2) in the thick ascending limb of the Loop of Henle within the kidney.[2] This inhibition prevents the reabsorption of sodium, potassium, and chloride ions from the tubular fluid back into the blood, leading to increased excretion of these ions and water (diuresis).[2]



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*Mechanism of Action of Piretanide.*

## Handling, Storage, and First Aid

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

## Safe Handling and Personal Protective Equipment (PPE)

Precaution	Details	Source
Engineering Controls	Use only in areas with appropriate exhaust ventilation. Ensure access to a safety shower and eye wash station.	[3][4]
Handling	Avoid inhalation and contact with eyes and skin. Avoid the formation of dust and aerosols.	[3][4]
Hygiene	Do not eat, drink, or smoke when using. Wash hands and skin thoroughly after handling.	[3]
Eye Protection	Wear safety goggles with side-shields.	[3]
Hand Protection	Wear protective gloves.	[3]
Body Protection	Wear impervious clothing.	[3]
Respiratory Protection	Use a suitable respirator if dust is generated or ventilation is inadequate.	[3]

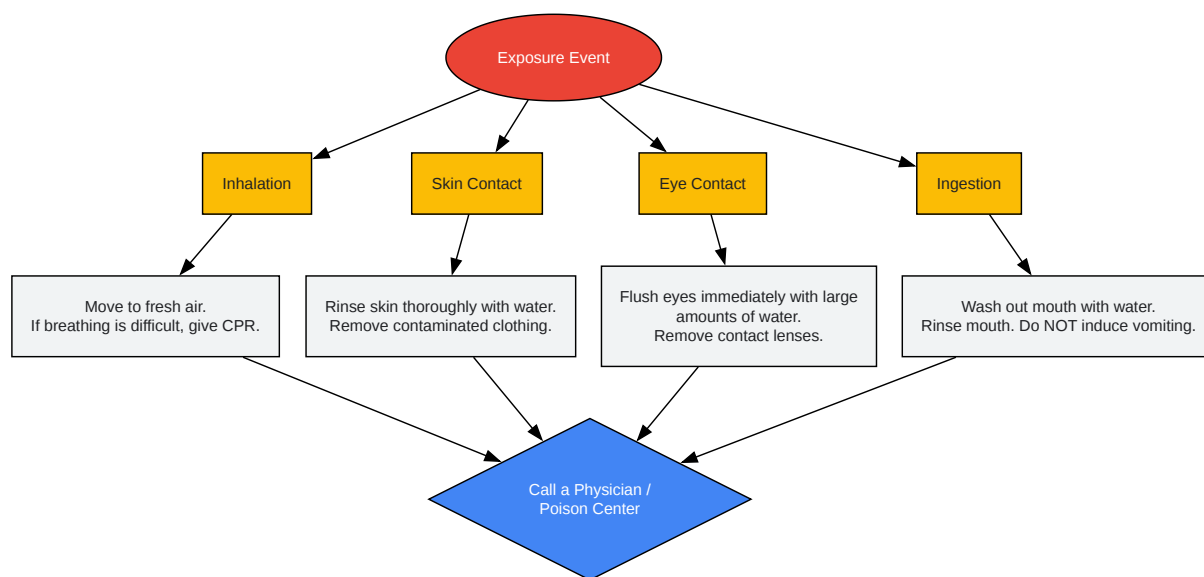
## Storage Conditions

Condition	Temperature/Environment	Duration	Source
Powder	-20°C	3 years	[4]
+4°C	2 years	[4]	
In Solvent	-80°C	6 months	[4][5]
-20°C	1 month	[4][5]	
General	Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and ignition sources.	[3][4]	

## First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure.





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*First Aid Procedures for **Piretanide-d4** Exposure.*

## Experimental Protocols

Safety Data Sheets typically summarize the results of toxicological testing without providing detailed experimental protocols. The hazard classifications (e.g., H302) are based on results from standardized tests, often following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development). Below is a representative, generalized protocol for assessing acute oral toxicity, which is relevant to the "H302 - Harmful if swallowed" classification.

## General Protocol: Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This protocol describes a method for assessing acute oral toxicity that uses a stepwise procedure with a small number of animals.

- Objective: To determine the presence or absence of mortality at a single, fixed dose level to allow for classification of the substance.
- Test Principle: A group of animals (typically rodents, e.g., rats) is dosed at a defined level (e.g., 300 mg/kg or 2000 mg/kg). The outcome of this initial test determines the next step:
  - If mortality is observed, the test is repeated at a lower fixed dose.
  - If no mortality is observed, the test is repeated at a higher fixed dose to confirm the low toxicity.
- Methodology:
  - Animals: Healthy, young adult rodents (e.g., one sex, typically females as they are often slightly more sensitive) are used. They are acclimatized to laboratory conditions before the study.
  - Housing: Animals are housed in appropriate cages with controlled temperature, humidity, and light cycles.
  - Dose Preparation: The test substance (**Piretanide-d4**) is prepared in a suitable vehicle (e.g., water, corn oil). The concentration is adjusted to deliver the required dose in a small volume (typically 1-2 mL).
  - Administration: Animals are fasted overnight prior to dosing. The substance is administered by oral gavage directly into the stomach.
  - Observation: Animals are observed closely for the first 30 minutes, then periodically during the first 24 hours, and daily thereafter for a total of 14 days. Observations include changes in skin, fur, eyes, respiratory patterns, autonomic effects (e.g., salivation), and central nervous system effects (e.g., tremors, convulsions). Body weight is recorded weekly.

- Endpoint: The primary endpoint is mortality within the 14-day observation period. At the end of the study, all surviving animals are euthanized and subjected to a gross necropsy.
- Classification: The substance is classified based on the dose level at which mortality is observed, according to GHS criteria. For example, a substance causing mortality at 300 mg/kg but not at 50 mg/kg would be classified as Category 4 ("Harmful if swallowed").

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## References

- 1. Piretanide-d4 (Major) | C17H18N2O5S | CID 71751694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Piretanide | C17H18N2O5S | CID 4849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Piretanide|MSDS [dcchemicals.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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